

Navigating the Safe Disposal of ML375: A Procedural Guide

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Compound of Interest		
Compound Name:	ml375	
Cat. No.:	B1193237	Get Quote

For researchers and scientists in the fast-paced world of drug development, the proper handling and disposal of chemical compounds is a critical component of laboratory safety and operational integrity. This guide provides essential, immediate safety and logistical information for the proper disposal of **ML375**, a potent and selective M5 muscarinic acetylcholine receptor negative allosteric modulator. Adherence to these procedures is paramount to ensure a safe laboratory environment and compliance with regulatory standards.

Disclaimer: No specific Safety Data Sheet (SDS) for **ML375** was found in the public domain. The following disposal procedures are based on general best practices for the disposal of research-grade chemical compounds. It is imperative to consult your institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations.

Chemical and Physical Properties of ML375

A clear understanding of a compound's properties is the first step toward safe handling and disposal. The following table summarizes the known quantitative data for **ML375**.



Property	Value	Source
Molecular Formula	C23H15ClF2N2O2	[1]
Molecular Weight	424.83 g/mol	[1]
CAS Number	1488362-55-5	[2][3]
Appearance	White to off-white solid	[1]
Solubility	DMSO: 40 mg/mL (94.16 mM) with ultrasonic and warming	[3]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[3]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	[1][3]

Step-by-Step Disposal Procedures for ML375

The following protocols outline the recommended steps for the disposal of **ML375** in various forms.

Unused or Uncontaminated ML375 (Solid)

- Consult EHS: Before initiating any disposal, contact your institution's Environmental Health and Safety (EHS) department for specific guidance and to obtain the appropriate waste containers.
- Labeling: Ensure the original container is clearly labeled with the chemical name ("ML375"),
 CAS number (1488362-55-5), and any relevant hazard information. If repackaging is necessary, use a compatible, sealed container and label it accordingly.
- Waste Collection: Place the container in a designated hazardous waste collection area as directed by your EHS department. Do not mix with other chemical waste unless explicitly approved.



Contaminated Materials (e.g., gloves, absorbent pads, glassware)

- Segregation: All materials that have come into contact with ML375 should be considered contaminated and segregated from regular laboratory trash.
- Decontamination: Whenever possible, decontaminate reusable items like glassware according to your laboratory's standard operating procedures. If decontamination is not feasible, the items must be disposed of as hazardous waste.
- Solid Waste: Place disposable contaminated items (e.g., gloves, bench paper, pipette tips) in a designated, labeled hazardous waste bag or container.
- Liquid Waste: Solutions containing **ML375** should be collected in a designated, labeled, and sealed hazardous waste container. Do not pour solutions down the drain. The container should be compatible with the solvents used (e.g., DMSO).

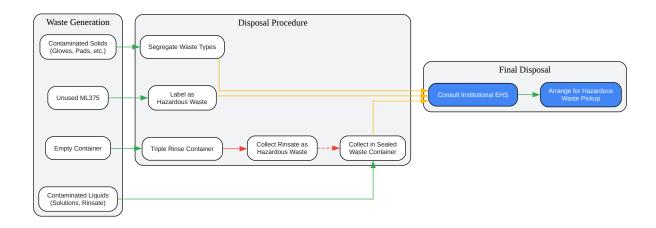
Empty Containers

- Rinsing: Triple rinse the empty container with a suitable solvent (e.g., the solvent used to dissolve the ML375, if appropriate and safe).
- Rinsate Collection: Collect the rinsate as hazardous liquid waste.
- Container Disposal: Once thoroughly rinsed, the container may be disposed of as nonhazardous waste, depending on institutional policies. Consult your EHS for specific guidance on the disposal of rinsed chemical containers.

ML375 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **ML375** and associated materials.





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Caption: Logical workflow for the safe disposal of ML375.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. ML375 | CNS penetrant M5 negative allosteric modulator (NAM) | CAS 1488362-55-5 |
 ML375 (VU0483253) | M5负变构调节剂 | 美国InvivoChem [invivochem.cn]
- 3. medchemexpress.com [medchemexpress.com]







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